

4-Fluoro-3-methoxybenzaldehyde material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluoro-3-methoxybenzaldehyde

Cat. No.: B144112

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An In-depth Technical Guide on the Material Safety of **4-Fluoro-3-methoxybenzaldehyde**

This technical guide provides a comprehensive overview of the material safety data for **4-Fluoro-3-methoxybenzaldehyde** (CAS No: 128495-46-5), designed for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the substance's hazards, handling procedures, and emergency protocols.

Chemical Identification and Properties

4-Fluoro-3-methoxybenzaldehyde is a solid organic compound. Its fundamental identification and physicochemical properties are summarized below.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	4-fluoro-3-methoxybenzaldehyde [1]
CAS Number	128495-46-5 [1] [2] [3]
Molecular Formula	C ₈ H ₇ FO ₂ [1] [2] [3]
Molecular Weight	154.14 g/mol [1] [3]
Synonyms	FC ₆ H ₃ (OCH ₃)CHO
InChI Key	NALVGTOMKSKFFV-UHFFFAOYSA-N [1]

| SMILES | COC1=C(C=CC(=C1)C=O)F[\[1\]](#) |

Table 2: Physicochemical Properties

Property	Value
Physical Form	Solid
Appearance	Off-white [4]
Melting Point	58-62 °C [5]
Boiling Point	93 °C @ 4.5 Torr [6]
Flash Point	Not applicable

| Density | 1.192 g/cm³ (Predicted)[\[6\]](#) |

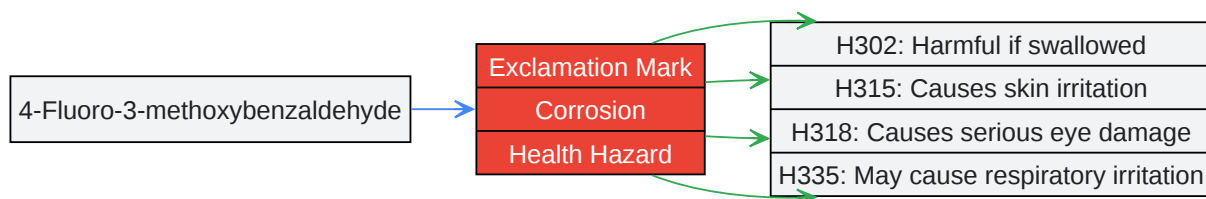
Hazard Identification and GHS Classification

The compound is classified as hazardous under the Globally Harmonized System (GHS). The signal word for this chemical is Danger.[\[2\]](#)

Table 3: GHS Hazard Classification

Classification	Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed[1][2]
Skin Corrosion/Irritation	H315	Causes skin irritation[1][2]
Serious Eye Damage/Irritation	H318	Causes serious eye damage[1]

| Specific Target Organ Toxicity (Single Exposure) | H335 | May cause respiratory irritation[1][2]
|



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GHS Hazard Profile for the Compound.

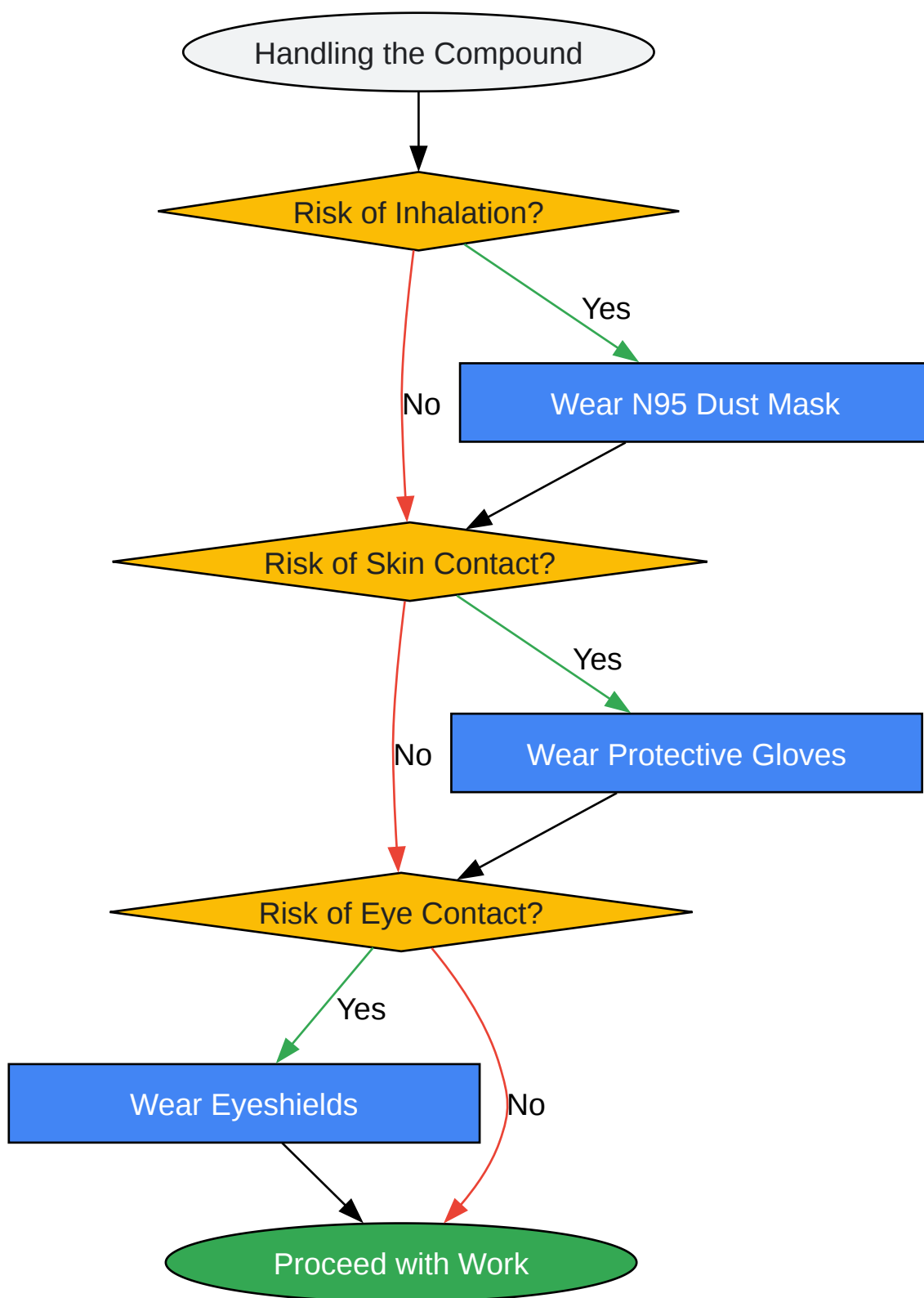
Safe Handling and Personal Protective Equipment (PPE)

Strict adherence to precautionary measures is essential when handling this compound.

Table 4: Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
	P264	Wash skin thoroughly after handling.[2]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
	P302 + P352	IF ON SKIN: Wash with plenty of water.
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
Storage	P405	Store locked up.[2][7]
	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[7]

| Disposal | P501 | Dispose of contents/container to an approved waste disposal plant.[7] |



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Recommended PPE Selection Workflow.

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in case of exposure.

Table 5: First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [2] [4]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation occurs. [4] [7]
Eye Contact	Rinse cautiously and thoroughly with water for at least 15 minutes, holding eyelids apart. Immediately seek medical attention. [2] [4]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Call a poison control center or doctor for treatment advice.[\[4\]](#) |

In case of a fire, use water spray, carbon dioxide (CO₂), or dry chemical extinguishers.[\[4\]](#)

Firefighters should wear full protective gear and self-contained breathing apparatus.[\[4\]](#)

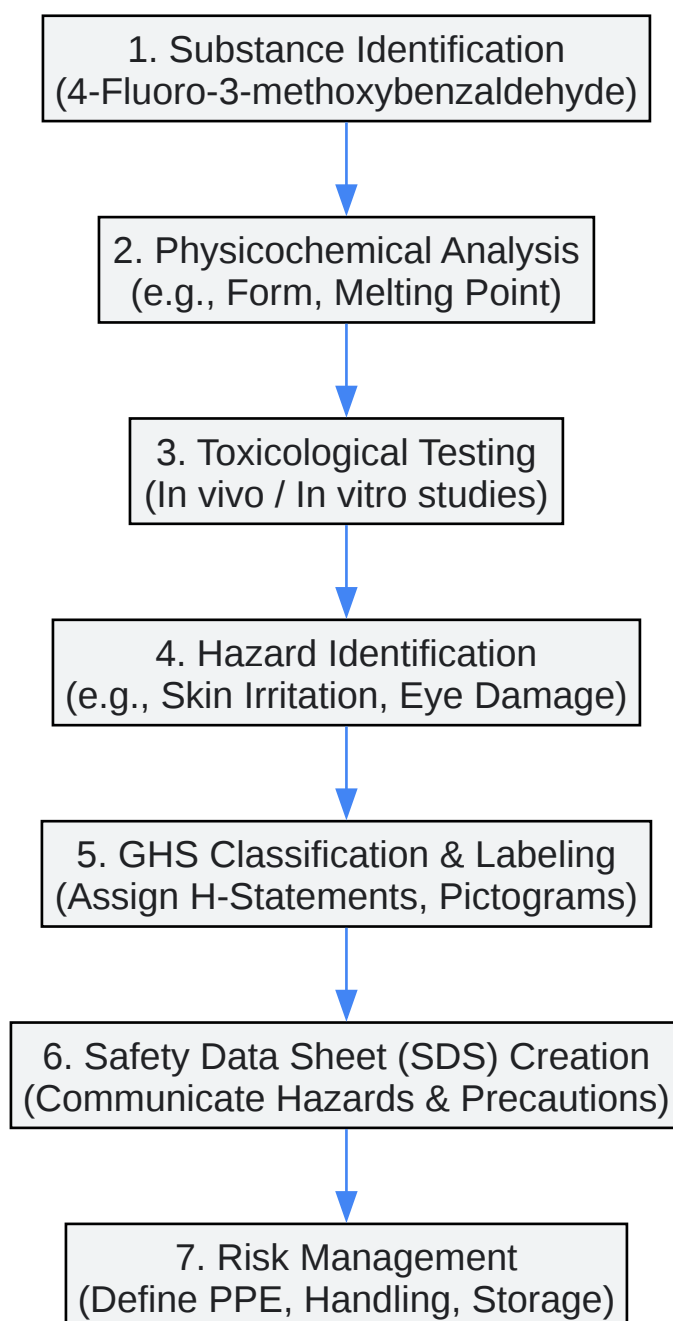
Experimental Protocols and Toxicological Information

The available safety data sheets classify the hazards of **4-Fluoro-3-methoxybenzaldehyde** based on standard toxicological assessments. However, these documents do not provide detailed experimental protocols (e.g., specific OECD guideline studies) or quantitative toxicity data such as LD50 or LC50 values. The classifications imply the following toxicological endpoints:

- Acute Oral Toxicity: The substance is harmful if ingested.
- Skin Irritation: Causes irritation upon dermal contact.

- Serious Eye Damage: Poses a significant risk of serious damage to the eyes.
- Respiratory Tract Irritation: Inhalation of dust may cause irritation to the respiratory system.

The process for determining such hazards typically follows a structured workflow.



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General Workflow for Chemical Hazard Assessment.

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